

An In-depth Technical Guide to Potassium Acetate and Its Hydrates

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Compound of Interest

Compound Name: Potassium acetate hydrate

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This technical guide provides a comprehensive overview of potassium acetate and its hydrated forms, focusing on key physicochemical properties relevant to research, development, and pharmaceutical applications.

Core Physicochemical Properties

Potassium acetate (CH_3COOK) is the potassium salt of acetic acid. It is a versatile compound utilized in a wide range of applications, including as a food additive, a deicing agent, and a crucial component in molecular biology and pharmaceutical formulations.^{[1][2][3]} In laboratory and industrial settings, it is available in its anhydrous form and as various hydrates. Understanding the specific properties of each form is critical for accurate experimental design and product formulation.

The anhydrous form is highly hygroscopic and deliquescent.^[1] For applications sensitive to moisture, the anhydrous form is preferred.^[4] Hydrated forms, where water molecules are incorporated into the crystal structure, are also commonly used.

Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative data for potassium acetate and its common hydrates for easy comparison.

Property	Potassium Acetate (Anhydrous)	Potassium Acetate Hydrate	Potassium Acetate Dihydrate	Potassium Acetate Trihydrate
CAS Number	127-08-2[4][5][6]	254966-93-3[7]	Not Available	Not Available
Molecular Formula	$C_2H_3KO_2$ [2][4]	$C_2H_5KO_3$ [7][8]	$C_2H_7KO_4$ [9]	$C_2H_9KO_5$ [10]
Molecular Weight	98.14 g/mol [5][6][11]	116.16 g/mol [7]	134.17 g/mol [9]	152.19 g/mol [10]
Appearance	White crystalline powder[1]	White powder or crystals[8]	-	-
Melting Point	292 °C (decomposes)[1][12]	N/A	-	-
Density	1.57 g/cm ³ at 25 °C[5]	1.57 g/cm ³ [8]	-	-
pH	7.5 - 9.0 (5% solution)[1]	6.5 - 9.0 (5%)	-	-

Note: Specific CAS numbers for the dihydrate and trihydrate forms are not consistently cited in major chemical databases; often, the anhydrous CAS number is used.

Experimental Protocols and Methodologies

The accurate determination of the physicochemical properties listed above relies on standardized experimental protocols. While detailed institutional standard operating procedures may vary, the fundamental methodologies are outlined below.

Determination of Molecular Weight

The molecular weight is a calculated value based on the molecular formula and the atomic weights of the constituent atoms. For hydrates, the mass of the water molecules is included in the calculation.

CAS Number Assignment

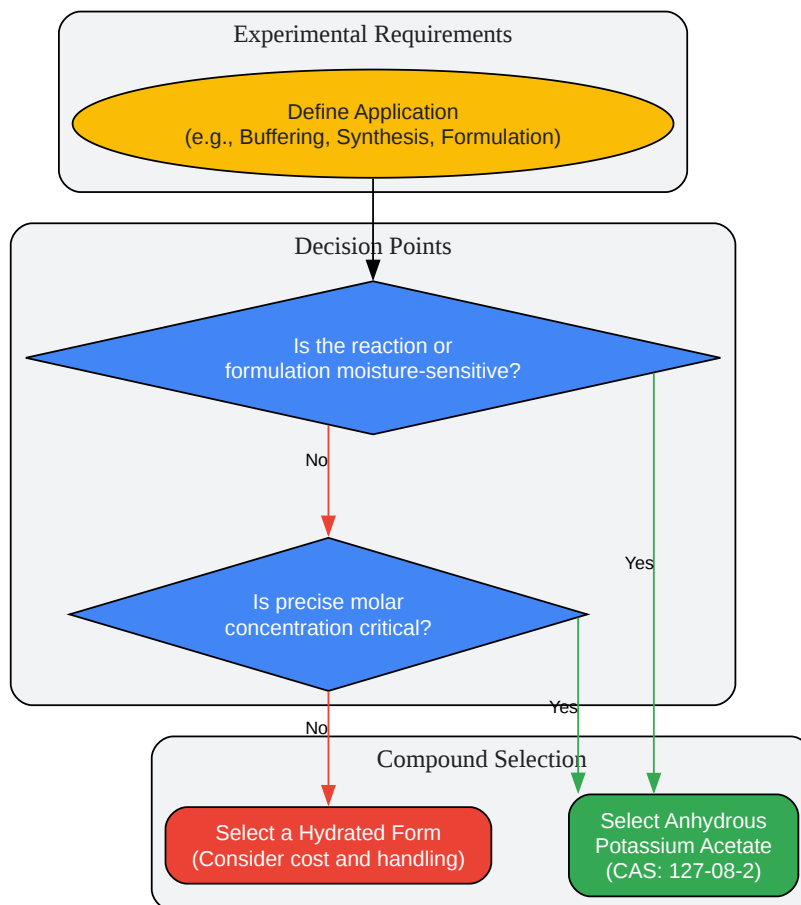
CAS (Chemical Abstracts Service) numbers are unique identifiers assigned to every chemical substance. These are assigned by the CAS organization and are retrieved from their extensive database.

pH Measurement

- **Preparation of Solution:** A 5% (w/v) solution of potassium acetate is prepared by dissolving 5 grams of the compound in 100 mL of deionized water.
- **Calibration:** A calibrated pH meter is used. Calibration is typically performed using standard buffer solutions at pH 4.0, 7.0, and 10.0.
- **Measurement:** The pH electrode is rinsed with deionized water, gently dried, and then immersed in the prepared potassium acetate solution. The reading is allowed to stabilize before being recorded.

Logical Workflow for Compound Selection

The selection of the appropriate form of potassium acetate is critical for experimental success. The following diagram illustrates a logical workflow for this decision-making process.



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Caption: Workflow for selecting the appropriate form of potassium acetate.

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